

Application Notes and Protocols for CGP71683 Hydrochloride Stock Solution Preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGP71683 hydrochloride

Cat. No.: B606631

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the preparation of stock solutions of **CGP71683 hydrochloride**, a potent and highly selective non-peptide antagonist of the Neuropeptide Y (NPY) Y5 receptor.^{[1][2]} Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document outlines the chemical and physical properties of **CGP71683 hydrochloride**, provides protocols for preparing solutions for both in vitro and in vivo applications, and includes essential information on storage and handling. Additionally, a summary of the NPY Y5 receptor signaling pathway is provided to offer context for the mechanism of action of this antagonist.

Chemical and Physical Properties

CGP71683 hydrochloride is a white to off-white solid. It is crucial to refer to the batch-specific molecular weight provided on the product's certificate of analysis for precise calculations.^[2]

Property	Value	Reference
Molecular Weight	512.07 g/mol	[1][2]
Formula	C ₂₆ H ₂₉ N ₅ O ₂ S·HCl	[1][2]
CAS Number	192322-50-2	[1][2]
Purity	≥98% (HPLC)	[2]
Storage (Solid)	Store at +4°C or -20°C	[1][2][3]

Solubility Data

CGP71683 hydrochloride exhibits poor solubility in aqueous solutions but is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).[3] For in vivo studies, specific formulations with co-solvents are required.

Solvent	Maximum Concentration	Reference
DMSO	100 mM (51.21 mg/mL)	[1][2]
Water	Insoluble	[3]
Ethanol	Insoluble	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.67 mg/mL (5.21 mM)	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.67 mg/mL (5.21 mM)	[1]
10% DMSO, 90% Corn Oil	≥ 2.67 mg/mL (5.21 mM)	[1]

Experimental Protocols

Preparation of a 100 mM DMSO Stock Solution (for in vitro use)

This protocol describes the preparation of a high-concentration stock solution in DMSO, which can be further diluted in aqueous media for cell-based assays.

Materials:

- **CGP71683 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber, polypropylene or glass vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **CGP71683 hydrochloride** powder in a sterile vial. To minimize handling of small quantities, it is advisable to prepare a larger stock volume (e.g., 1 mL or more).
- **Solvent Addition:** Add the calculated volume of DMSO to the vial. For example, to prepare 1 mL of a 100 mM solution, add 1 mL of DMSO to 51.21 mg of **CGP71683 hydrochloride** (adjusting for the batch-specific molecular weight).
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If precipitation occurs, gentle warming and/or sonication can aid in dissolution.^[1]
- **Storage:** Once dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1]

Preparation of a Formulation for in vivo Administration

This protocol provides an example of preparing a solution suitable for intraperitoneal (i.p.) injection in animal models. This formulation uses a combination of solvents to enhance solubility and bioavailability.

Materials:

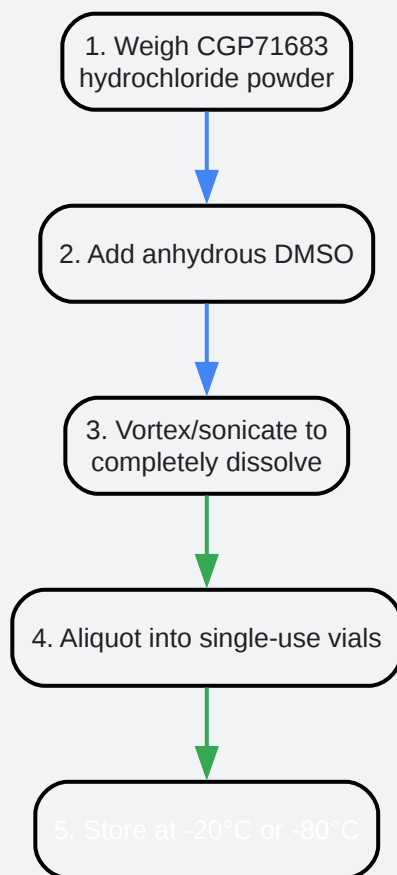
- 100 mM **CGP71683 hydrochloride** in DMSO (prepared as in section 3.1)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes and syringes

Procedure:

- **Solvent Preparation:** Prepare a fresh solvent mixture. For a final solution with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, the components should be added sequentially.
- **Mixing:** To prepare 1 mL of the final formulation, add the following in order, ensuring the solution is mixed thoroughly after each addition:
 - 100 µL of the 100 mM **CGP71683 hydrochloride** DMSO stock.
 - 400 µL of PEG300.
 - 50 µL of Tween-80.
 - 450 µL of sterile saline.
- **Final Solution:** The resulting solution will have a **CGP71683 hydrochloride** concentration of 10 mM. This solution should be clear. If precipitation is observed, the formulation may not be suitable. It is recommended to prepare this formulation fresh before each experiment.

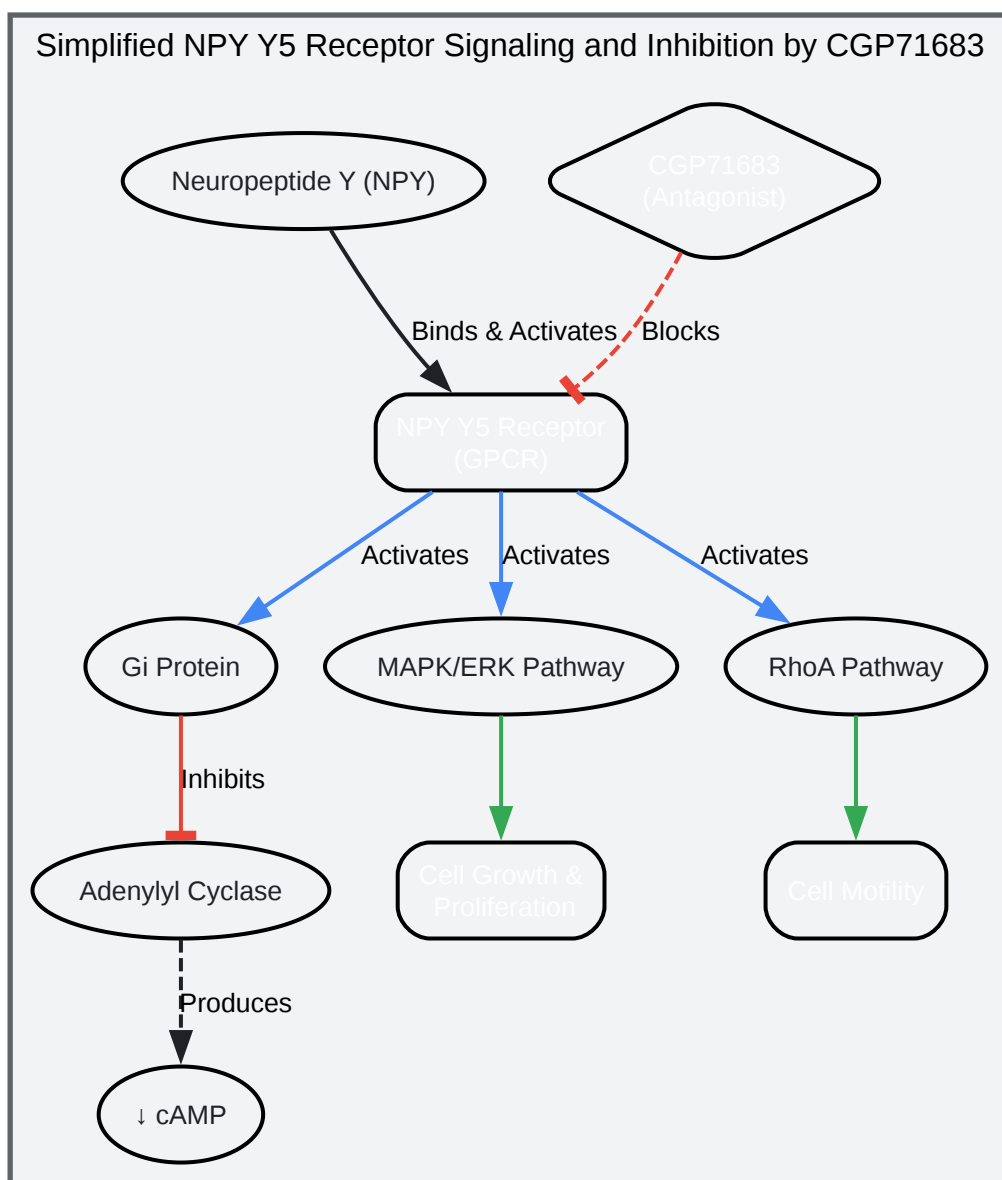
Experimental Workflow and Signaling Pathway Diagrams

CGP71683 Hydrochloride Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing a **CGP71683 hydrochloride** stock solution.



[Click to download full resolution via product page](#)

Caption: Simplified NPY Y5 receptor signaling pathway and its inhibition by CGP71683.

Mechanism of Action

CGP71683 hydrochloride is a competitive antagonist of the NPY Y5 receptor with a K_i of 1.3 nM.[1] It displays over 1000-fold selectivity for the Y5 receptor over Y1, Y2, and Y4 receptors. [2] The NPY Y5 receptor is a G-protein coupled receptor (GPCR) that, upon activation by NPY, couples to Gi proteins. This leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[4] Activation of the Y5 receptor has also

been shown to stimulate the MAPK/ERK and RhoA signaling pathways, which are involved in cell growth, proliferation, and motility.[5][6] By blocking the binding of NPY to the Y5 receptor, **CGP71683 hydrochloride** effectively inhibits these downstream signaling events. This makes it a valuable tool for studying the physiological and pathological roles of the NPY Y5 receptor, particularly in areas such as appetite regulation and cancer research.[2][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CGP 71683 hydrochloride | NPY Receptors | Tocris Bioscience [tocris.com]
- 3. selleck.co.jp [selleck.co.jp]
- 4. Neuropeptide Y Y5 receptor promotes cell growth through extracellular signal-regulated kinase signaling and cyclic AMP inhibition in a human breast cancer cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Neuropeptide Y and Neuropeptide Y Y5 Receptor Interaction Restores Impaired Growth Potential of Aging Bone Marrow Stromal Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Neuropeptide Y/Y5 Receptor Pathway Stimulates Neuroblastoma Cell Motility Through RhoA Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for CGP71683 Hydrochloride Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606631#cgp71683-hydrochloride-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com